

# "scale-up synthesis of N-methyl-1-(4-nitrophenyl)methanesulfonamide"

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	<i>N-methyl-1-(4-nitrophenyl)methanesulfonamide</i>
Cat. No.:	B184191

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An Application Note and Protocol for the Scale-Up Synthesis of **N-methyl-1-(4-nitrophenyl)methanesulfonamide**

## Introduction

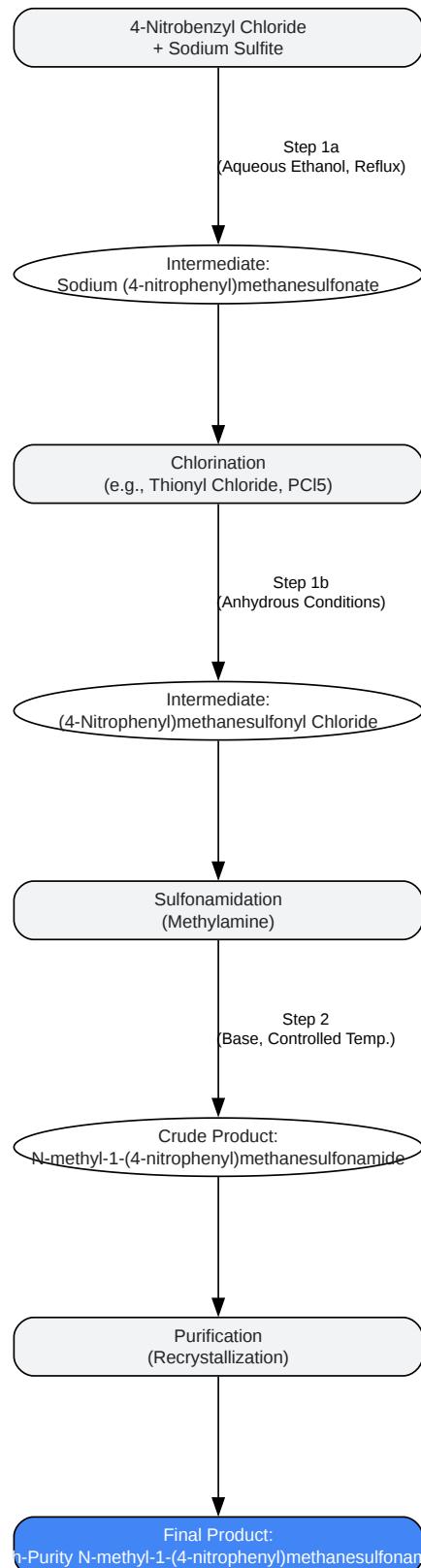
**N-methyl-1-(4-nitrophenyl)methanesulfonamide** (CAS No. 85952-29-0) is a key chemical intermediate and reagent, notably utilized in the pharmaceutical industry.<sup>[1][2]</sup> Its structure, featuring a sulfonamide linkage and a nitroaryl group, makes it a valuable building block in organic synthesis. Sulfonamides are a critical class of compounds in medicinal chemistry, recognized for a wide array of pharmacological applications.<sup>[3]</sup> The successful and safe scale-up of sulfonamide synthesis is a frequent challenge in process chemistry, requiring careful control of reaction conditions and handling of hazardous materials.<sup>[4]</sup>

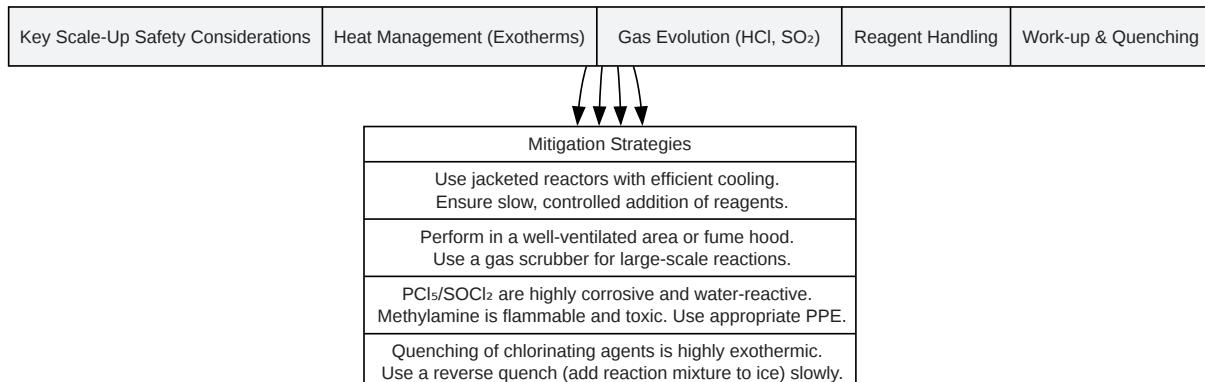
This document provides a detailed, robust, and scalable two-step protocol for the synthesis of **N-methyl-1-(4-nitrophenyl)methanesulfonamide**, starting from commercially available 4-nitrobenzyl chloride. The protocol is designed for researchers, scientists, and drug development professionals, offering in-depth technical guidance, process safety considerations, and analytical validation methods. The causality behind experimental choices is explained to empower the user with a deeper understanding of the process, ensuring both efficiency and safety at a larger scale.

## Overall Reaction Scheme

The synthesis is accomplished in two primary stages:

- Formation of the Sulfonyl Chloride: 4-nitrobenzyl chloride is first converted to the corresponding sodium sulfonate salt via a reaction with sodium sulfite. This intermediate is then transformed into the reactive (4-nitrophenyl)methanesulfonyl chloride using a standard chlorinating agent.
- Sulfonamidation: The crude sulfonyl chloride is subsequently reacted with methylamine to yield the final product, **N-methyl-1-(4-nitrophenyl)methanesulfonamide**.





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## References

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